

Technical Support Center: PKM2 Activator 4 (TEPP-46)

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Compound of Interest

Compound Name: PKM2 activator 4

Cat. No.: B3012216

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Welcome to the technical support center for **PKM2 Activator 4**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing this compound in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues, particularly regarding its solubility and handling in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **PKM2 Activator 4** and what are its common synonyms?

A1: **PKM2 Activator 4** is a potent and selective allosteric activator of the M2 isoform of pyruvate kinase (PKM2). It is more commonly known by its synonyms, TEPP-46 or ML-265.^[1]^[2]^[3]^[4] It functions by stabilizing the tetrameric form of the PKM2 enzyme, which is the more active state.^[1]^[4]^[5]^[6]

Q2: What are the key physicochemical properties of **PKM2 Activator 4** (TEPP-46)?

A2: The key properties of TEPP-46 are summarized in the table below.

Property	Value	Reference
Synonyms	TEPP-46, ML-265, PKM2 Activator IV	[1][2][3]
CAS Number	1221186-53-3	[1]
Molecular Formula	C ₁₇ H ₁₆ N ₄ O ₂ S ₂	[3]
Molecular Weight	372.46 g/mol	[3]
Appearance	White to off-white/yellow solid	[7][8][9]
Purity	≥98% (by HPLC)	

Q3: What is the solubility of TEPP-46 in aqueous solutions and organic solvents?

A3: TEPP-46 has limited but measurable solubility in aqueous buffers and is highly soluble in organic solvents like DMSO. The table below provides a summary of its solubility.

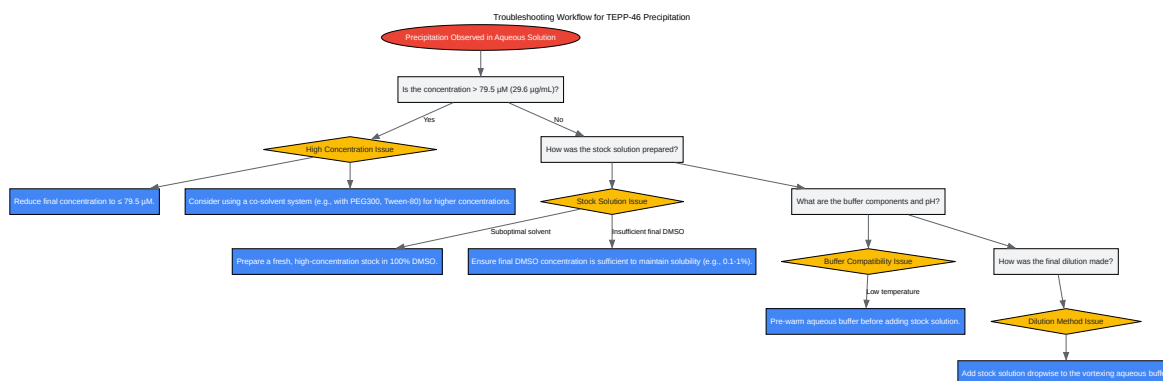
Solvent	Solubility	Reference
PBS (pH 7.4)	29.6 µg/mL (79.5 µM)	[1]
DMSO	Up to 100 mg/mL	[1][8][9]
In Vivo Formulation	5 mg/mL (13.42 mM) in 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	[7]

Q4: How does TEPP-46 activate PKM2?

A4: TEPP-46 is an allosteric activator that binds to the PKM2 enzyme at the interface between subunits.[10] This binding stabilizes the tetrameric conformation of PKM2, which is the more enzymatically active form.[1][5][6] The activation is similar to the effect of the endogenous activator fructose-1,6-bisphosphate (FBP).[3][5]

Troubleshooting Guide: Precipitation of TEPP-46 in Aqueous Solutions

Precipitation of TEPP-46 from aqueous solutions is a common issue, primarily due to its relatively low aqueous solubility. This guide provides a systematic approach to diagnose and resolve this problem.



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Caption: Troubleshooting workflow for TEPP-46 precipitation.

Issue 1: Precipitation upon dilution of DMSO stock into aqueous buffer.

- Cause: The concentration of TEPP-46 in the final aqueous solution exceeds its solubility limit (79.5 μM or 29.6 $\mu\text{g/mL}$ in PBS).[1] While highly soluble in DMSO, the sudden change in solvent polarity upon dilution can cause the compound to crash out of solution.
- Solution:
 - Reduce Final Concentration: Ensure the final concentration in your aqueous buffer is below the solubility limit.
 - Optimize Dilution: Add the DMSO stock solution to the aqueous buffer dropwise while vortexing vigorously. This rapid mixing can help prevent localized high concentrations that lead to precipitation.
 - Maintain a Minimum DMSO Concentration: Ensure the final concentration of DMSO in your aqueous solution is sufficient to aid solubility, typically between 0.1% and 1%. However, always consider the tolerance of your experimental system (e.g., cells) to DMSO.
 - Temperature: Gently warming the aqueous buffer (e.g., to 37°C) before adding the DMSO stock can sometimes improve solubility.

Issue 2: Cloudiness or visible particles in the prepared aqueous solution over time.

- Cause: The prepared solution may be supersaturated, or the compound may have limited stability in the specific buffer system, leading to gradual precipitation.
- Solution:
 - Fresh Preparation: Prepare the aqueous solution of TEPP-46 fresh before each experiment. Stock solutions in DMSO are stable for up to 3 months at -20°C, but aqueous dilutions are not recommended for long-term storage.[1]

- Sonication: Brief sonication of the final aqueous solution can help to redissolve small precipitates. However, be cautious as this may not result in a stable solution long-term.
- Buffer Composition: Evaluate the components of your aqueous buffer. High salt concentrations or certain additives may decrease the solubility of TEPP-46. If possible, test solubility in a simpler buffer system (e.g., PBS).

Issue 3: Inconsistent experimental results.

- Cause: Undissolved compound can lead to an inaccurate final concentration, resulting in poor reproducibility.
- Solution:
 - Visual Inspection: Always visually inspect your final solution for any signs of precipitation before use.
 - Centrifugation/Filtration: If you suspect precipitation, you can centrifuge the solution and use the supernatant. However, this means the actual concentration will be lower than intended. A better approach is to address the solubility issue directly using the methods described above.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

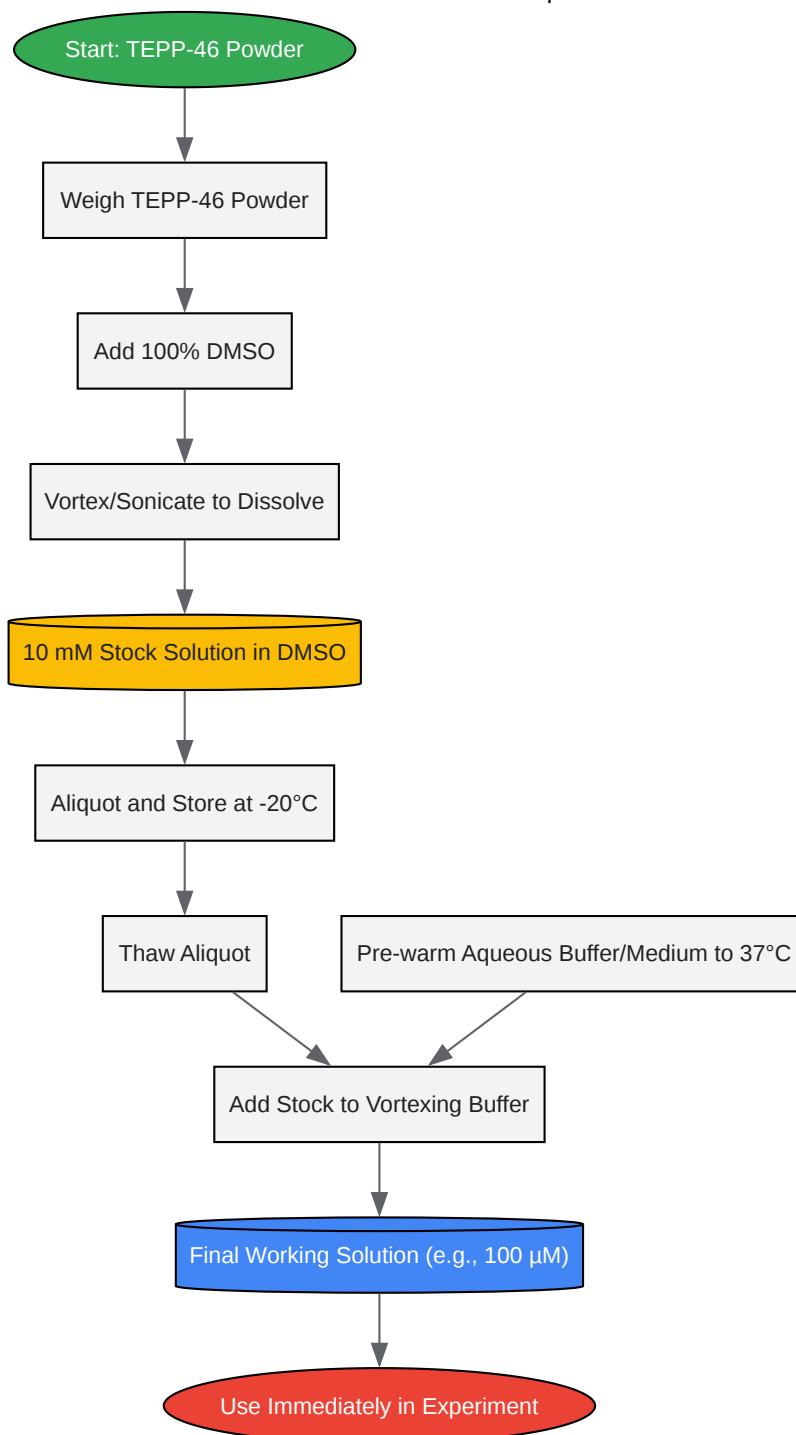
- Weighing: Accurately weigh out the desired amount of TEPP-46 powder (MW: 372.46 g/mol). For 1 mL of a 10 mM stock, you will need 3.72 mg.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO. Use only fresh DMSO for reconstitution.^[1]
- Mixing: Vortex or sonicate briefly until the solid is completely dissolved. The solution should be clear.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C. Stock solutions are reported to be stable for up to 3 months under these conditions.^[1]

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

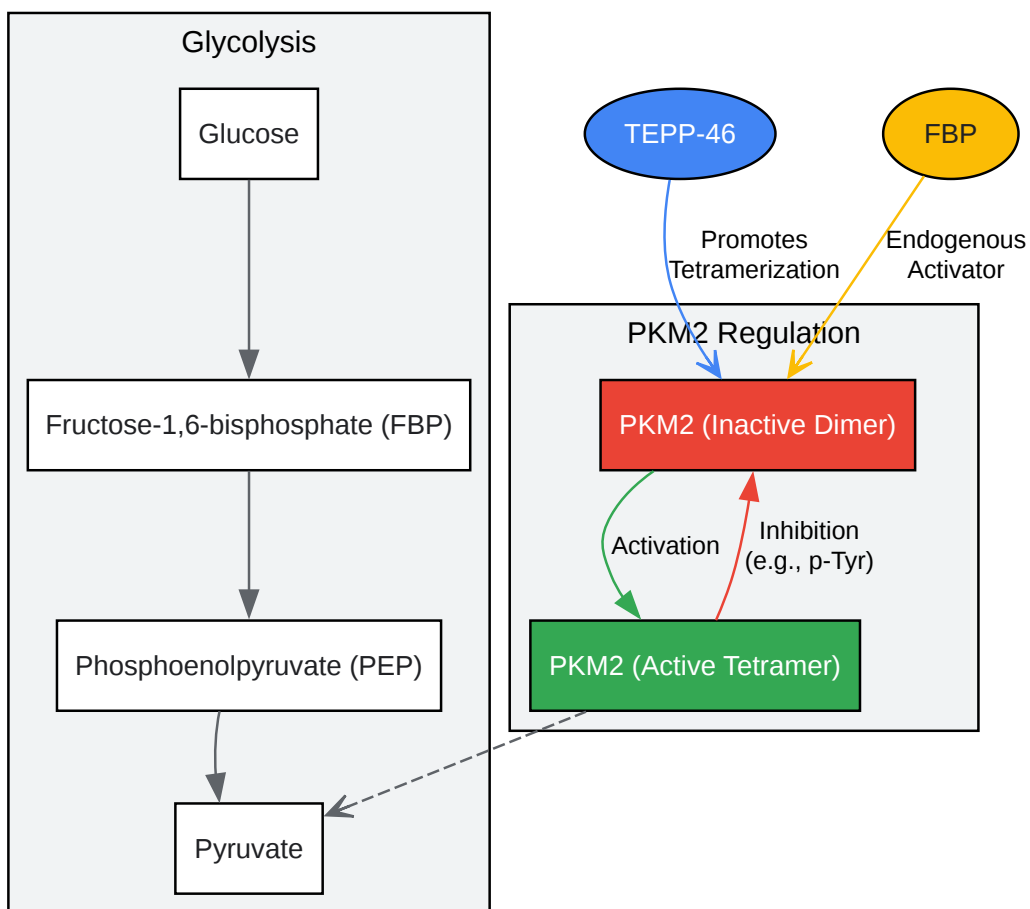
This protocol describes the preparation of a 100 μ M working solution in cell culture medium with a final DMSO concentration of 0.1%.

- Thaw Stock: Thaw a 10 mM aliquot of TEPP-46 in DMSO at room temperature.
- Pre-warm Medium: Warm the desired volume of cell culture medium to 37°C.
- Serial Dilution: Perform a serial dilution. For example, to make a 100 μ M solution with 0.1% DMSO:
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed medium.
- Mixing: Immediately vortex the solution gently but thoroughly.
- Use Immediately: Use the freshly prepared working solution for your experiment without delay.

Workflow for In Vitro Solution Preparation



Simplified PKM2 Signaling Pathway



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